

# Proper Disposal of Hedione in a Laboratory Setting

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## Compound of Interest

Compound Name: Hedione

Cat. No.: B1676446

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemicals are paramount to ensuring laboratory safety and environmental protection. **Hedione** (Methyl dihydrojasmonate), while a valuable compound in fragrance and flavor research, is classified as harmful to aquatic life with long-lasting effects, necessitating specific disposal procedures.<sup>[1]</sup> Adherence to these guidelines is crucial to mitigate environmental impact and maintain regulatory compliance.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedure, ensure that appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, is worn. Handle **Hedione** in a well-ventilated area, such as a fume hood, to avoid inhalation of vapors.<sup>[2]</sup> In case of a spill, absorb the material with an inert substance like vermiculite, dry sand, or earth.<sup>[1][3]</sup> Do not allow the spilled material to enter drains or waterways.<sup>[1][2][3][4]</sup>

## Step-by-Step Disposal Protocol

The disposal of **Hedione** and its containers must be treated as hazardous waste and managed in accordance with all applicable local, regional, and national regulations.<sup>[1][4][5][6]</sup>

- Waste Collection:
  - Collect waste **Hedione**, including unused or expired material, in a dedicated, properly labeled, and sealed container.

- For liquid waste, use a leak-proof container.
- For solid waste, such as contaminated absorbent materials from a spill cleanup, use a designated hazardous waste container.[\[1\]](#)
- Container Management:
  - Empty containers that previously held **Hedione** may still contain product residues and should be treated as hazardous waste.[\[1\]](#)[\[4\]](#)
  - Do not reuse empty containers.
  - Empty containers should be taken to an approved waste handling site for recycling or disposal.[\[1\]](#)[\[4\]](#)
- Prohibited Disposal Methods:
  - Do not discharge **Hedione** into drains, sewers, or water courses.[\[3\]](#)[\[4\]](#)
  - Do not dispose of **Hedione** or its containers in regular trash.
  - Do not allow the chemical to contaminate ponds, waterways, or ditches.[\[1\]](#)[\[4\]](#)
- Final Disposal:
  - Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.

## Quantitative Data on Hedione

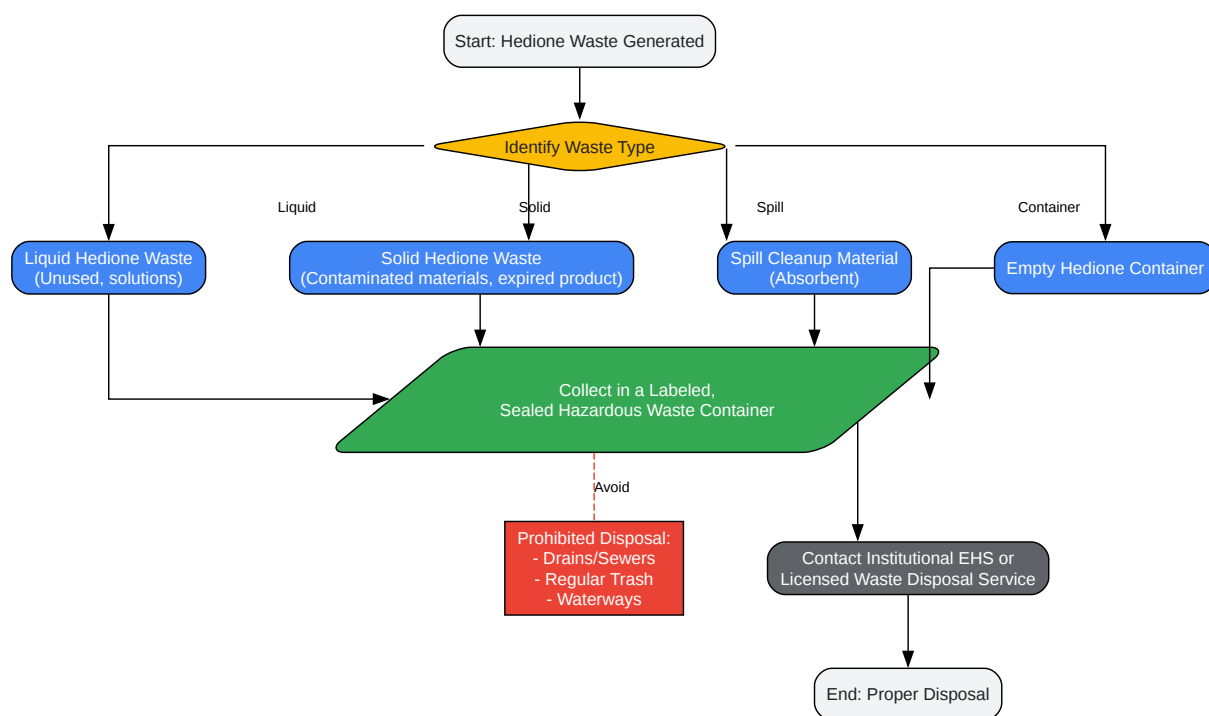
For reference, the following table summarizes key identification and hazard information for **Hedione**.

Property	Value
CAS Number	24851-98-7
FEMA Number	3408
Hazard Statement	H316: Causes mild skin irritation
H402: Harmful to aquatic life	
H412: Harmful to aquatic life with long lasting effects	
Precautionary Statement	P273: Avoid release to the environment
P501: Dispose of contents/container in accordance with local/regional/national/international regulations	

Source: Safety Data Sheets[[1](#)]

## Hedione Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Hedione** waste in a laboratory setting.



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## References

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